

BTR-Cl vs. BTR in Organic Solar Cells: A Comparative Performance Guide

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Compound of Interest

Compound Name: *BTR-Cl*

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In the rapidly advancing field of organic photovoltaics (OPVs), the development of novel donor and acceptor materials is paramount for achieving higher power conversion efficiencies (PCEs) and enabling commercially viable solar energy technologies. Among the promising small molecule donors, BTR and its chlorinated derivative, **BTR-Cl**, have garnered significant attention. This guide provides an objective comparison of the performance of **BTR-Cl** and BTR in organic solar cells, supported by experimental data, to assist researchers and scientists in the selection of materials for next-generation OPV devices.

Performance Comparison of BTR-Cl and BTR-based Organic Solar Cells

The introduction of a chlorine atom to the BTR molecular structure in **BTR-Cl** has been shown to significantly enhance the performance of all-small-molecule organic solar cells (ASM-OSCs), particularly when paired with the non-fullerene acceptor Y6. The chlorinated derivative, **BTR-Cl**, exhibits improved crystallinity and optimized morphology in the active layer, leading to more efficient charge generation and transport.

Experimental data from a direct comparison study reveals a notable increase in power conversion efficiency (PCE) for devices utilizing **BTR-Cl** as the donor material compared to its

non-chlorinated counterpart, BTR. A device based on **BTR-Cl**:Y6 achieved a PCE of 13.67%, a significant improvement over the 10.67% PCE recorded for the BTR:Y6 based device.[\[1\]](#)

The key photovoltaic parameters for **BTR-Cl** and BTR when paired with the Y6 acceptor are summarized in the table below.

Donor Material	Acceptor	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)
BTR-Cl	Y6	0.86	24.17	65.5	13.6 [2]
BTR	Y6	0.85	21.35	58.9	10.67 [1]

Voc: Open-circuit voltage, Jsc: Short-circuit current density, FF: Fill factor, PCE: Power conversion efficiency.

The data clearly indicates that the chlorination of the BTR molecule leads to improvements across all key performance metrics. The higher open-circuit voltage (Voc) and short-circuit current density (Jsc) in the **BTR-Cl** based device contribute to its superior overall efficiency. The enhanced fill factor (FF) also suggests that the **BTR-Cl**:Y6 blend has more ideal diode characteristics and lower series resistance.

Further studies have demonstrated that the performance of **BTR-Cl** based devices can be further optimized. For instance, when **BTR-Cl** is paired with the asymmetric non-fullerene acceptor BTP-FCI-FCI, a remarkable PCE of 15.29% has been achieved, with a Voc of 0.825 V, a Jsc of 24.58 mA cm⁻², and an FF of 75.36%. In ternary blend organic solar cells, the incorporation of **BTR-Cl** has led to even higher efficiencies, reaching up to 17.92% by enhancing the morphology, exciton dissociation, and charge mobility of the active layer.

Experimental Protocols

The fabrication of high-performance all-small-molecule organic solar cells involves a series of well-defined steps. The following is a generalized experimental protocol for the fabrication of **BTR-Cl**:Y6 and BTR:Y6 based devices.

1. Substrate Preparation:

- Indium tin oxide (ITO) coated glass substrates are sequentially cleaned in ultrasonic baths of detergent, deionized water, acetone, and isopropanol.
- The cleaned substrates are then treated with UV-ozone for a specified duration to improve the surface wettability and work function.

2. Hole Transport Layer (HTL) Deposition:

- A solution of poly(3,4-ethylenedioxythiophene):polystyrene sulfonate (PEDOT:PSS) is spin-coated onto the pre-cleaned ITO substrates.
- The substrates are then annealed at a specific temperature (e.g., 150 °C) in a nitrogen-filled glovebox to remove any residual solvent.

3. Active Layer Deposition:

- Solutions of the donor (**BTR-Cl** or BTR) and the acceptor (Y6) in a suitable solvent (e.g., chloroform) are prepared at a specific donor:acceptor weight ratio (e.g., 1:1.2).
- The active layer solution is then spin-coated onto the PEDOT:PSS layer in a nitrogen-filled glovebox.
- The film is subsequently annealed at an optimized temperature to promote the formation of a favorable blend morphology.

4. Electron Transport Layer (ETL) Deposition:

- An electron transport layer, such as a solution of PFN-Br or a thermally evaporated layer of bathocuproine (BCP), is deposited on top of the active layer.

5. Cathode Deposition:

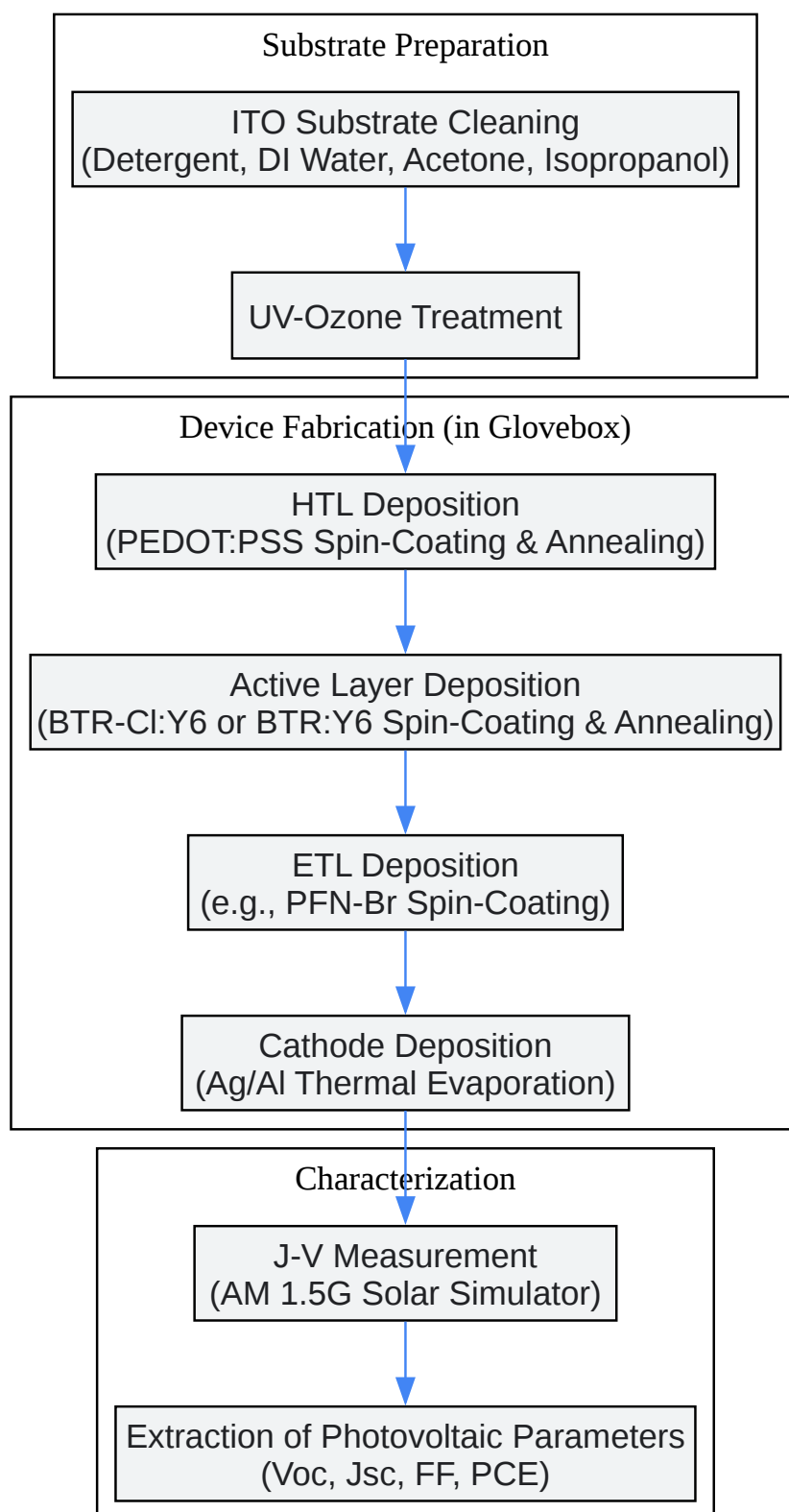
- Finally, a metal cathode, typically aluminum (Al) or silver (Ag), is deposited by thermal evaporation through a shadow mask to define the device area.

6. Device Characterization:

- The current density-voltage (J-V) characteristics of the fabricated devices are measured under simulated AM 1.5G solar illumination (100 mW/cm^2) using a solar simulator.
- The key photovoltaic parameters (V_{oc} , J_{sc} , FF, and PCE) are extracted from the J-V curves.

Experimental Workflow

The following diagram illustrates a typical workflow for the fabrication and characterization of all-small-molecule organic solar cells.



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Caption: Workflow for the fabrication and characterization of all-small-molecule organic solar cells.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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